

In-Depth Technical Guide: Boc-D-Ala-NH₂ (CAS Number 78981-25-6)

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Compound of Interest

Compound Name: Boc-D-Ala-NH₂

CAS No.: 78981-25-6

Cat. No.: B1277237

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-Butoxycarbonyl-D-alaninamide, commonly referred to as **Boc-D-Ala-NH₂**, is a protected amino acid derivative with the CAS number 78981-25-6. As a chiral building block, it plays a significant role in the fields of peptide synthesis and medicinal chemistry. The incorporation of the D-enantiomer of alanine can impart unique structural and functional properties to peptides, such as increased resistance to enzymatic degradation, which is a crucial attribute in drug design. The tert-butoxycarbonyl (Boc) protecting group on the amine terminus allows for controlled, stepwise peptide chain elongation, a cornerstone of solid-phase peptide synthesis (SPPS). This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **Boc-D-Ala-NH₂**, tailored for professionals in research and drug development.

Chemical and Physical Properties

Boc-D-Ala-NH₂ is a white to off-white solid at room temperature. Its fundamental properties are summarized in the table below. While readily available from various chemical suppliers,

purity levels should be confirmed for specific applications, typically specified as 95% or higher. [\[1\]](#)

Property	Value	Reference
CAS Number	78981-25-6	[1]
Molecular Formula	C ₈ H ₁₆ N ₂ O ₃	[1] [2]
Molecular Weight	188.22 g/mol	[1] [2]
Synonyms	tert-butyl (1R)-2-amino-1-methyl-2-oxoethylcarbamate, N-Boc-D-alanine amide	[1]
Form	Solid	[1]
Storage	2-8°C, sealed in a dry environment	[1]

Spectroscopic Data

Accurate characterization of **Boc-D-Ala-NH₂** is crucial for its effective use. While specific spectra for the D-enantiomer amide are not widely published, data for closely related analogs such as the L-isomer and the carboxylic acid form provide expected peak characteristics. The following tables outline the anticipated spectroscopic data for **Boc-D-Ala-NH₂** based on these related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted)

Nucleus	Solvent	Predicted Chemical Shift (δ) ppm	Multiplicity	Assignment
^1H NMR	CDCl_3	$\sim 5.0\text{-}5.2$	br s	NH (carbamate)
$\sim 4.1\text{-}4.3$	m	$\alpha\text{-CH}$		
~ 1.45	s	$\text{C}(\text{CH}_3)_3$ (Boc)		
~ 1.35	d	$\beta\text{-CH}_3$		
$\sim 5.5\text{-}7.0$ (broad)	br s	NH_2 (amide)		
^{13}C NMR	CDCl_3	~ 175	s	C=O (amide)
~ 155	s	C=O (Boc)		
~ 80	s	$\text{C}(\text{CH}_3)_3$ (Boc)		
~ 50	s	$\alpha\text{-CH}$		
~ 28	q	$\text{C}(\text{CH}_3)_3$ (Boc)		
~ 18	q	$\beta\text{-CH}_3$		

Infrared (IR) Spectroscopy (Predicted)

Functional Group	Predicted Wavenumber (cm^{-1})
N-H Stretch (carbamate)	$\sim 3300\text{-}3400$
N-H Stretch (amide)	$\sim 3200\text{-}3400$
C-H Stretch (aliphatic)	$\sim 2850\text{-}3000$
C=O Stretch (amide I)	~ 1680
C=O Stretch (carbamate)	~ 1710
N-H Bend (amide II)	~ 1520

Mass Spectrometry (MS) (Predicted)

Technique	Expected m/z	Fragment
ESI-MS	189.12 [M+H] ⁺ , 211.10 [M+Na] ⁺	Protonated molecule, Sodium adduct

Experimental Protocols

Synthesis of Boc-D-Ala-NH₂ from Boc-D-Ala-OH

A common method for the synthesis of **Boc-D-Ala-NH₂** involves the amidation of its corresponding carboxylic acid, Boc-D-Ala-OH. This is typically achieved using standard peptide coupling reagents.

Materials:

- Boc-D-Ala-OH
- Ammonium chloride (NH₄Cl)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- 1-Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA)
- Dimethylformamide (DMF), anhydrous
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

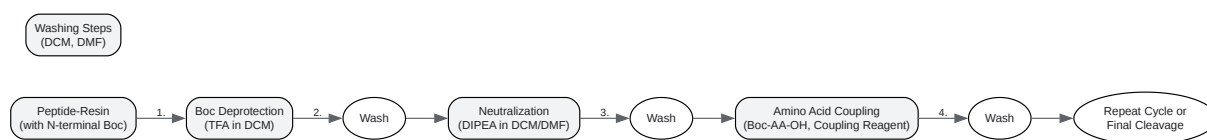
- Dissolve Boc-D-Ala-OH (1 equivalent), ammonium chloride (1.2 equivalents), and HOBt (1.2 equivalents) in anhydrous DMF.

- Cool the reaction mixture to 0°C in an ice bath.
- Add DIPEA (2.5 equivalents) to the mixture, followed by the dropwise addition of a solution of EDC (1.2 equivalents) in DMF.
- Allow the reaction to warm to room temperature and stir overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with 1N HCl, saturated aqueous NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain **Boc-D-Ala-NH₂**.

Use in Boc-Solid Phase Peptide Synthesis (SPPS)

Boc-D-Ala-NH₂ is primarily used as a building block in Boc-SPPS. The general workflow for incorporating an amino acid using this methodology is outlined below.

Workflow for a Single Coupling Cycle in Boc-SPPS:



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Figure 1: General workflow for a single amino acid coupling cycle in Boc-SPPS.

Applications in Drug Development and Research

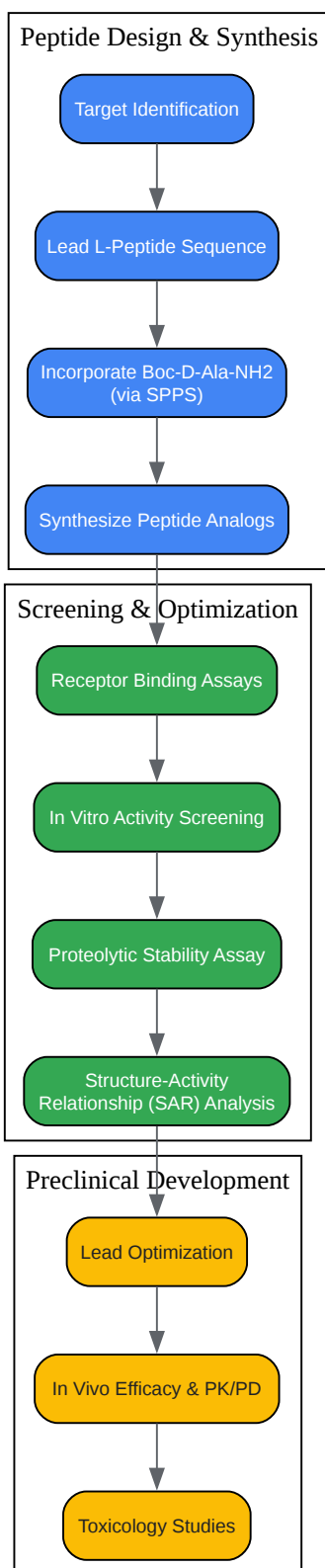
The incorporation of D-amino acids, such as D-alanine from **Boc-D-Ala-NH₂**, into peptide sequences is a key strategy in drug design to enhance metabolic stability. Peptides composed of naturally occurring L-amino acids are often susceptible to rapid degradation by proteases in the body, limiting their therapeutic potential. By introducing D-amino acids, the resulting peptides are less recognizable by these enzymes, leading to a longer half-life and improved bioavailability.

Furthermore, the C-terminal amide, which is a feature of peptides synthesized using **Boc-D-Ala-NH₂** as the final residue, is crucial for the biological activity of many peptide hormones.^[3] This modification can influence receptor binding and overall peptide conformation.

The use of **Boc-D-Ala-NH₂** and other D-amino acid derivatives is prevalent in the development of various therapeutic peptides, including:

- Antimicrobial Peptides (AMPs): Enhancing stability and maintaining or improving activity against resistant bacteria.^[4]
- Gonadotropin-Releasing Hormone (GnRH) Analogs: Used in the treatment of hormone-dependent cancers.
- Opioid Peptides: Modifying receptor selectivity and duration of action.

The logical workflow for utilizing **Boc-D-Ala-NH₂** in the initial stages of drug discovery is depicted below.



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Figure 2: Workflow for the use of **Boc-D-Ala-NH₂** in peptide-based drug discovery.

Safety and Handling

Boc-D-Ala-NH₂ should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Boc-D-Ala-NH₂ is a valuable and versatile building block for researchers and professionals in drug development. Its key features—the Boc protecting group for controlled synthesis and the D-alanine stereochemistry for enhanced biological stability—make it an important component in the design and synthesis of novel peptide-based therapeutics. A thorough understanding of its properties and appropriate handling are essential for its successful application in the laboratory.

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